

Personal protective equipment for handling Drim-7-ene-11,12-diol acetonide

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Compound of Interest

Compound Name: *Drim-7-ene-11,12-diol acetonide*

Cat. No.: *B1158652*

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Essential Safety and Handling Guide for Drim-7-ene-11,12-diol acetonide

For Immediate Reference by Laboratory Professionals

This document provides crucial safety and logistical information for the handling and disposal of **Drim-7-ene-11,12-diol acetonide**, a sesquiterpenoid isolated from *Polygonum hydropiper*. [1] Adherence to these guidelines is essential for ensuring personal safety and proper experimental conduct.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Drim-7-ene-11,12-diol acetonide** is not readily available, data from structurally related compounds and general laboratory safety protocols dictate a cautious approach. The following PPE is mandatory to mitigate risks of skin irritation, inhalation, and potential reproductive harm.[2][3][4]

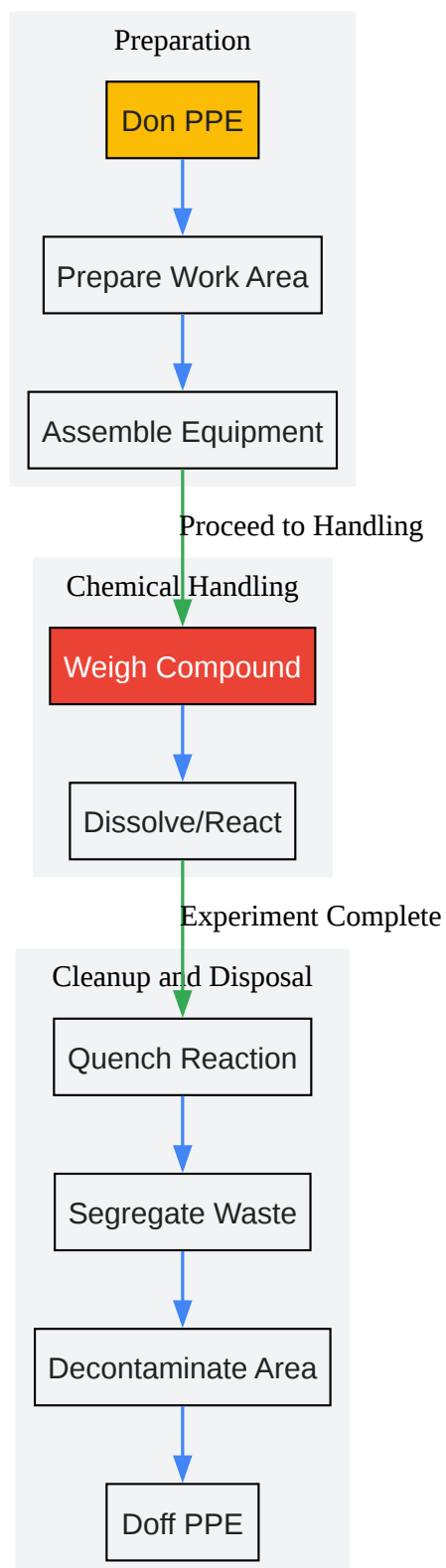
Recommended Personal Protective Equipment:

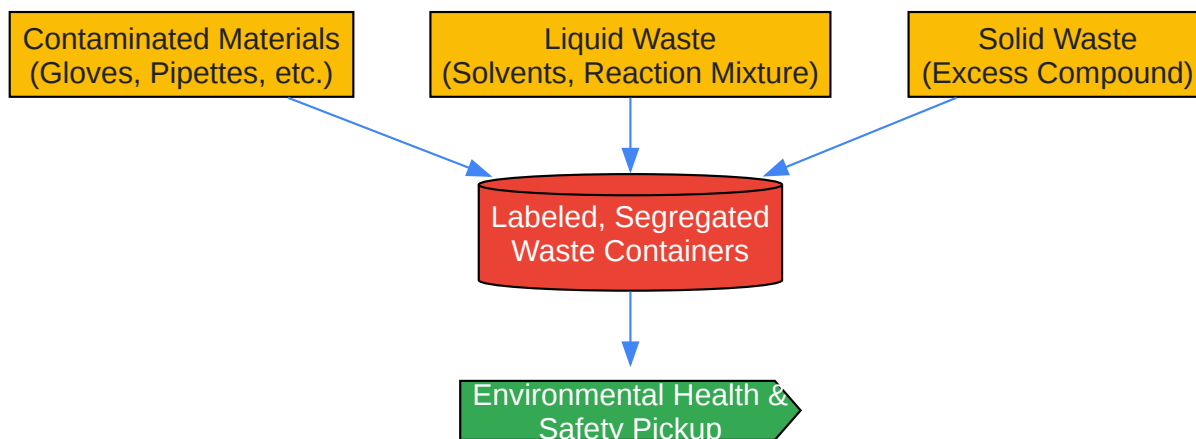
PPE Category	Item	Specification	Rationale
Eye and Face Protection	Safety Goggles or Face Shield	Tightly fitting, meeting EN 166 or ANSI Z.87.1 standards. [5] [6]	Protects against splashes and airborne particles. A face shield is recommended when there is a significant splash risk. [6] [7]
Hand Protection	Chemical-resistant gloves	Disposable nitrile or neoprene gloves. [6] Check manufacturer's chemical resistance guide.	Prevents skin contact. Gloves should be inspected before use and replaced regularly. [6]
Body Protection	Laboratory Coat or Coveralls	Long-sleeved, preferably made of a low-linting, chemical-resistant material like Nomex® or treated cotton. [6]	Protects skin and personal clothing from contamination.
Respiratory Protection	Fume Hood or Respirator	Work in a well-ventilated area, preferably a fume hood. If not feasible, a respirator (e.g., half mask with appropriate filters) may be required based on a risk assessment. [5] [6] [8]	Minimizes inhalation of any dust or aerosols.
Foot Protection	Closed-toe Shoes	Substantial shoes that cover the entire foot. [6]	Protects against spills and falling objects.

Operational Plan: Step-by-Step Handling Protocol

A systematic workflow is critical to ensure safety and experimental integrity.

Experimental Workflow:





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